

An In-depth Technical Guide to (S)-2-aminopropanamide hydrochloride

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Compound of Interest

Compound Name: (S)-2-aminopropanamide
hydrochloride

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **(S)-2-aminopropanamide hydrochloride**, a key biochemical reagent and pharmaceutical intermediate. It covers its nomenclature, physicochemical properties, synthesis protocols, and its role in various applications.

Nomenclature and Identification

(S)-2-aminopropanamide hydrochloride is an organic compound derived from the amino acid L-alanine. Due to its specific stereochemistry and salt form, it is referred to by a variety of names in literature and commercial listings. Accurate identification is crucial for procurement, synthesis, and regulatory purposes.

A comprehensive list of synonyms and identifiers is provided below.

Identifier Type	Identifier	Source
Systematic Name	(S)-2-aminopropanamide hydrochloride	N/A
IUPAC Name	(2S)-2-aminopropanamide;hydrochloride	[1][2]
Common Synonym	L-Alaninamide hydrochloride	[1][2][3][4][5][6][7][8][9]
CAS Number	33208-99-0	[1][2][4]
EC Number	608-843-1	[1][8]
Molecular Formula	C3H9CIN2O	[1][2][3]
InChI Key	FIANKIUSZGVGX-DKWTVANSSA-N	[1][2]
SMILES	C--INVALID-LINK--N.Cl	[1]
Other Names	H-Ala-NH2.HCl	[1][2][3]
(S)-2-Aminopropionamide hydrochloride	[2][3][5]	
L-alanine amide hydrochloride	[1][2][3]	
Ala-NH2 HCl	[1]	

Physicochemical Properties

The physical and chemical characteristics of **(S)-2-aminopropanamide hydrochloride** are essential for its handling, formulation, and application in experimental settings. It typically appears as a white to light yellow or off-white crystalline powder.[3][7][9][10]

Property	Value	Source
Molar Mass	124.57 g/mol	[1][2][3]
Melting Point	167-172°C	[10]
196-199°C	[8]	
212-217°C	[3]	
Boiling Point	269.7°C at 760 mmHg	[3]
Density	~1.307 g/cm ³	[10]
Solubility	Soluble in water; slightly soluble in methanol and ethanol; insoluble in ether or n-butanol.	[3][10]
Specific Rotation [α]	+11° (c=1, MeOH)	[3]
pH	~4.5	[10]

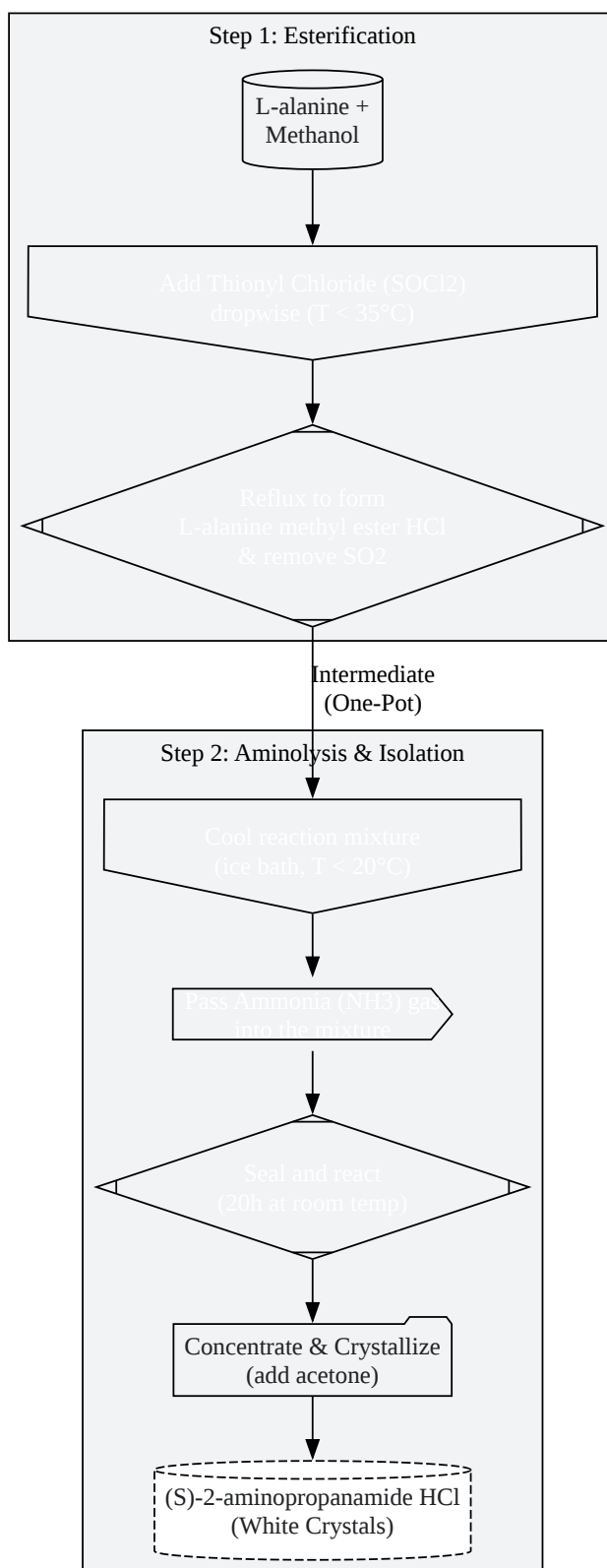
Note: Reported melting points vary across different sources, which may be due to differences in purity and measurement conditions.

Experimental Protocols and Synthesis

(S)-2-aminopropanamide hydrochloride serves as a crucial intermediate in organic and pharmaceutical synthesis.[3][10] One common application is in the preparation of novel amide derivatives and peptide-based drugs.[7][8][10]

General Synthesis from L-alanine:

A widely cited method for synthesizing L-alaninamide hydrochloride involves a two-step "one-pot" process starting from L-alanine. This method is efficient and avoids the need to isolate the intermediate ester.



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Applications stemming from the core compound.

Safety and Handling

According to GHS classifications, **(S)-2-aminopropanamide hydrochloride** may cause skin irritation, serious eye irritation, and respiratory irritation. [1][11]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, gloves, and a lab coat. [12]* Handling: Handle in a well-ventilated area to avoid inhalation of dust. Avoid contact with skin and eyes. [3][12]* Storage: Store in a cool, dry place (recommended 2-8°C) in a tightly sealed container. [8]The compound can be hygroscopic.

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